

An In-depth Technical Guide to Methyl 2-(bromomethyl)-4-methoxybenzoate

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Compound of Interest

Compound Name: Methyl 2-(bromomethyl)-4-methoxybenzoate

Cat. No.: B093237

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 2-(bromomethyl)-4-methoxybenzoate is a key organic intermediate, instrumental in the synthesis of a variety of compounds within the pharmaceutical, agrochemical, and materials science sectors. Its bifunctional nature, featuring a reactive bromomethyl group and a methoxy-substituted benzene ring, makes it a versatile building block for complex molecular architectures. This guide provides a comprehensive overview of its discovery and history, detailed synthesis protocols, physical and chemical properties, and significant applications, with a focus on its role in drug development.

Introduction and Historical Context

While the precise first synthesis of **Methyl 2-(bromomethyl)-4-methoxybenzoate** is not prominently documented in readily available historical records, its emergence is intrinsically linked to the broader development of synthetic organic chemistry. The methodologies employed for its synthesis, primarily the radical bromination of benzylic positions, were well-established by the mid-20th century. The synthesis of structurally similar isomers, such as methyl 4-(bromomethyl)-3-methoxybenzoate, has been cited in medicinal chemistry literature from the late 1970s and 1980s, suggesting that the synthesis of the 2-(bromomethyl)-4-methoxy isomer likely occurred within a similar timeframe as chemists explored various substitution patterns on the benzene ring to modulate biological activity in drug discovery programs. Its utility as a

building block in the synthesis of anti-inflammatory and analgesic drugs has been a primary driver of its continued relevance.

Physicochemical Properties

A summary of the key physical and chemical properties of **Methyl 2-(bromomethyl)-4-methoxybenzoate** is presented in Table 1.

Property	Value
CAS Number	15365-25-0
Molecular Formula	C ₁₀ H ₁₁ BrO ₃
Molecular Weight	259.1 g/mol
Appearance	Off-white to yellow solid
Purity	≥ 95% (Assay)
Storage Temperature	0-8 °C

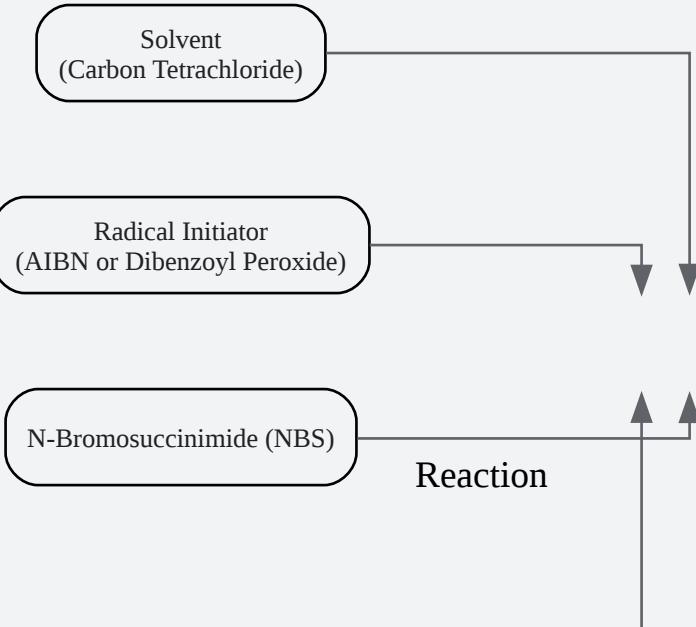
Synthesis and Experimental Protocols

The most common and efficient method for the synthesis of **Methyl 2-(bromomethyl)-4-methoxybenzoate** is through the radical bromination of its precursor, methyl 4-methoxy-2-methylbenzoate.

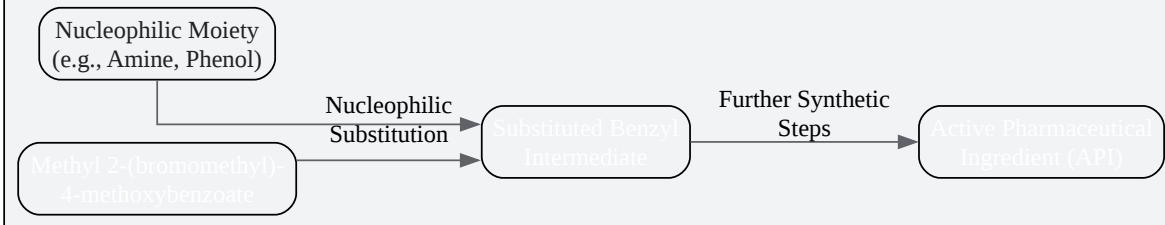
General Synthesis Pathway

The overall reaction involves the selective bromination of the benzylic methyl group using a brominating agent and a radical initiator.

Synthesis of Methyl 2-(bromomethyl)-4-methoxybenzoate



Role in Drug Synthesis



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